

# Environmental fate and degradation of Methyl citronellate

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## Compound of Interest

Compound Name: *Methyl citronellate*

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An In-depth Technical Guide to the Environmental Fate and Degradation of **Methyl Citronellate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Methyl citronellate**, a monoterpenoid ester utilized as a fragrance ingredient, is subject to environmental assessment to understand its persistence, bioaccumulation, and toxicity. Due to the limited availability of direct experimental data on **methyl citronellate**, this guide employs a scientifically accepted read-across approach. This method leverages data from its expected hydrolysis products—citronellol and citronellic acid—and its simple alcohol component, methanol, to forecast its environmental fate. This document provides a comprehensive overview of the anticipated environmental degradation pathways of **methyl citronellate**, including biodegradation, hydrolysis, and photolysis, as well as its potential for bioaccumulation. Detailed experimental protocols for key environmental fate studies and visual representations of degradation pathways and experimental workflows are included to support researchers and professionals in the field.

## Introduction to Methyl Citronellate

**Methyl citronellate** ( $C_{11}H_{20}O_2$ ) is the methyl ester of citronellic acid, belonging to the family of acyclic monoterpenoids. It is characterized by a pleasant, rosy, and citrus-like aroma, leading to its use in various consumer products. Understanding its environmental fate is crucial for

assessing its overall environmental risk profile. The primary degradation pathway for esters in the environment is hydrolysis, which breaks down the ester into its constituent alcohol and carboxylic acid. In the case of **methyl citronellate**, this process yields methanol and citronellic acid.

## Predicted Environmental Fate of Methyl Citronellate: A Read-Across Approach

The environmental fate of **methyl citronellate** is predicted based on the known properties of its hydrolysis products: citronellol (formed by the reduction of citronellic acid), citronellic acid, and methanol.

### Biodegradation

Biodegradation is a key process for the removal of organic substances from the environment. For **methyl citronellate**, it is anticipated that the ester will first hydrolyze to citronellol, citronellic acid, and methanol, which are then readily biodegraded.

Table 1: Summary of Ready Biodegradability Data (OECD 301)

Substance	OECD 301 Method	Result	Conclusion
Citronellol	OECD 301F (Manometric Respirometry)	80-90% degradation in 28 days[1]	Readily biodegradable[1]
OECD 301C (Modified MITI)	65% degradation in 4 weeks[1]	Readily biodegradable[1]	
Methanol	Not specified	Rapidly biodegraded[2]	Readily biodegradable[2][3]
Citronellic Acid	Not specified (as a short-chain fatty acid)	Expected to be readily biodegradable[2][4]	Readily biodegradable (Predicted)

### Hydrolysis

Hydrolysis is the primary abiotic degradation pathway for esters in aqueous environments.

**Methyl citronellate** is expected to hydrolyze to citronellic acid and methanol. The rate of this reaction is pH-dependent.

Table 2: Hydrolysis Data

Substance	OECD 111 Guideline	Half-life ( $t_{1/2}$ )	Conditions
Methyl Citronellate	Predicted	Hydrolysis is expected to occur.	pH dependent
Citronellol	Not applicable	Lacks functional groups that hydrolyze. [5]	Environmental pH

## Photolysis

Photolysis, or degradation by light, can be a significant environmental fate process for some organic molecules. For **methyl citronellate** and its derivatives, this is most relevant for atmospheric degradation.

Table 3: Photodegradation Data

Substance	Medium	Half-life ( $t_{1/2}$ )	Comments
Citronellol	Atmosphere (vapor-phase)	~2.3 hours (reaction with OH radicals)[6]	Rapid degradation
Water	Expected to react with photo-oxidants.[5]	Half-life of ~25 days for olefins in surface waters.[5]	
Citronellic Acid	Water	Data not available	As an organic acid, may undergo photolysis.[7]

## Bioaccumulation

The potential for a substance to bioaccumulate in organisms is often estimated using the octanol-water partition coefficient (Log Kow). A Log Kow value below 3 suggests a low potential for bioaccumulation.

Table 4: Bioaccumulation Potential

Substance	Log Kow	Bioconcentration Factor (BCF)	Bioaccumulation Potential
Methyl Citronellate	~3.9 (Estimated)	-	Moderate
Citronellol	3.91[5]	177 (Estimated)[5]	Moderate[5]
Citronellic Acid	2.84[3]	-	Low to Moderate[3]

## Experimental Protocols

Standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD) are used to assess the environmental fate of chemicals.

## OECD 301F: Ready Biodegradability – Manometric Respirometry Test

This method determines the biodegradability of a substance by measuring the oxygen consumed by microorganisms.[8]

- Principle: A known volume of inoculated mineral medium containing the test substance as the sole source of organic carbon is stirred in a closed flask. The consumption of oxygen is measured over 28 days.[9]
- Inoculum: Activated sludge from a domestic wastewater treatment plant.[10]
- Test Conditions:
  - Test substance concentration: Typically 100 mg/L.[9]
  - Temperature:  $22 \pm 2^{\circ}\text{C}$ .

- Duration: 28 days.[9]
- Controls: Blank (inoculum only), reference substance (e.g., sodium benzoate), and toxicity control.[10]
- Analysis: Oxygen uptake is measured manometrically and expressed as a percentage of the theoretical oxygen demand (ThOD).
- Pass Criteria: The substance is considered readily biodegradable if it reaches 60% of its ThOD within a 10-day window during the 28-day test period.

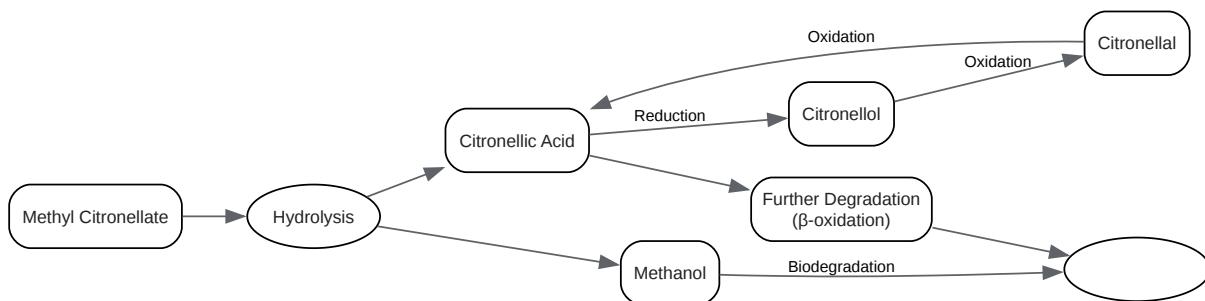
## OECD 111: Hydrolysis as a Function of pH

This guideline evaluates the abiotic hydrolytic transformation of chemicals in aquatic environments at environmentally relevant pH values.[4]

- Principle: Sterile aqueous buffer solutions at pH 4, 7, and 9 are treated with the test substance and incubated in the dark at a constant temperature.
- Test Conditions:
  - A preliminary test is conducted at 50°C for 5 days.
  - If significant hydrolysis occurs, a higher-tier test is performed at different temperatures to determine the hydrolysis rate constant and half-life.
  - The concentration of the test substance should not exceed 0.01 M or half its saturation concentration.
- Analysis: The concentration of the test substance and any hydrolysis products are measured at specific time intervals using appropriate analytical methods (e.g., chromatography).[7]
- Endpoints: The rate constant of hydrolysis and the half-life of the substance are determined at different pH values and temperatures.

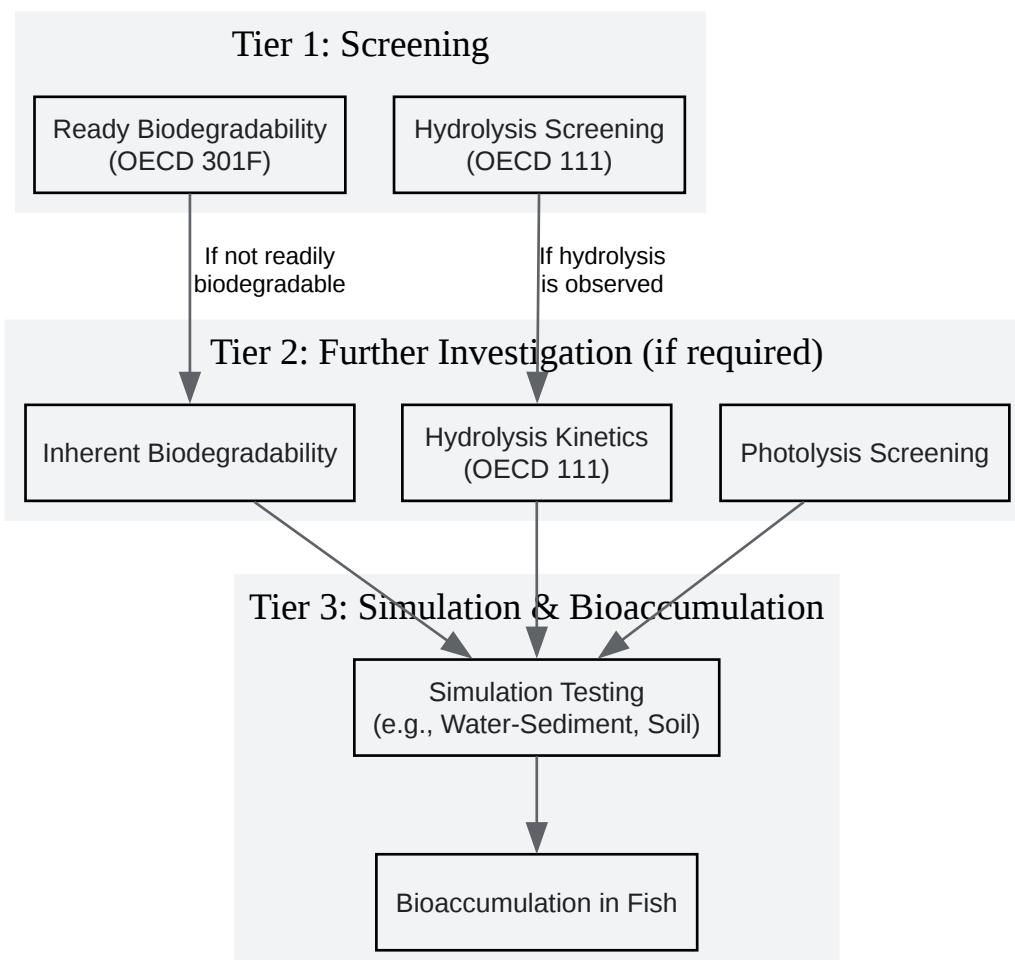
## Mandatory Visualizations

## Signaling Pathways and Experimental Workflows



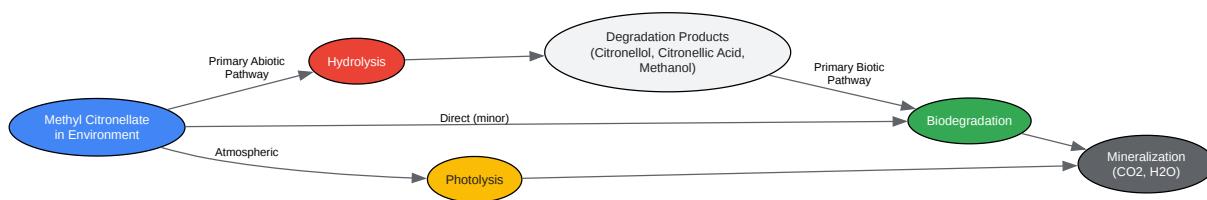
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Caption: Proposed biodegradation pathway of **Methyl Citronellate**.



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Caption: Tiered experimental workflow for environmental fate assessment.

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Caption: Interplay of degradation processes for **Methyl Citronellate**.

## Conclusion

Based on the read-across assessment of its hydrolysis products, **methyl citronellate** is not expected to be persistent in the environment. It is anticipated to undergo hydrolysis to form citronellol, citronellic acid, and methanol. Both citronellol and methanol are readily biodegradable.<sup>[1][2]</sup> Citronellic acid, as a short-chain fatty acid, is also expected to be readily biodegradable. The potential for bioaccumulation of **methyl citronellate** and its degradation products is predicted to be low to moderate. Photodegradation is likely a significant removal process in the atmosphere. Overall, the available data on structurally related compounds suggest that **methyl citronellate** is unlikely to pose a significant environmental risk with respect to persistence and bioaccumulation. Direct testing of **methyl citronellate** according to OECD guidelines would be required to confirm these predictions.

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